

Preparation of AZD0156 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: AZD0156

Cat. No.: B605740

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This document provides a comprehensive guide for the preparation, handling, and storage of stock solutions of **AZD0156**, a potent and selective ATM kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

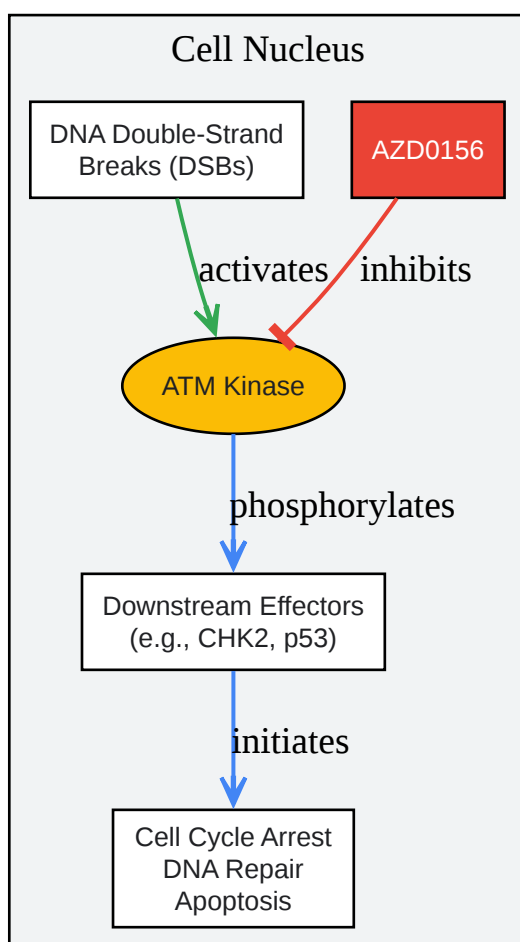
Quantitative Data Summary

The following table summarizes the key physicochemical properties of **AZD0156** relevant to the preparation of stock solutions.

Parameter	Value	Source(s)
Molecular Weight	461.56 g/mol	[1][2]
CAS Number	1821428-35-6	[2]
Appearance	White to off-white solid	[2]
Solubility in DMSO	Approx. 20 mg/mL (43.33 mM)	[2]
Recommended Powder Storage	-20°C for up to 3 years	[2]
Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 2 years	[2]

Signaling Pathway of AZD0156

AZD0156 is a potent inhibitor of Ataxia Telangiectasia Mutated (ATM) kinase, a critical regulator of the DNA damage response (DDR). Upon DNA double-strand breaks (DSBs), ATM is activated and phosphorylates a multitude of downstream substrates to initiate cell cycle arrest, DNA repair, or apoptosis. By inhibiting ATM, **AZD0156** prevents the downstream signaling cascade, thereby sensitizing cancer cells to DNA-damaging agents.



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Figure 1. Simplified signaling pathway of **AZD0156** action.

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **AZD0156** in DMSO. Adjust calculations accordingly for different desired concentrations.

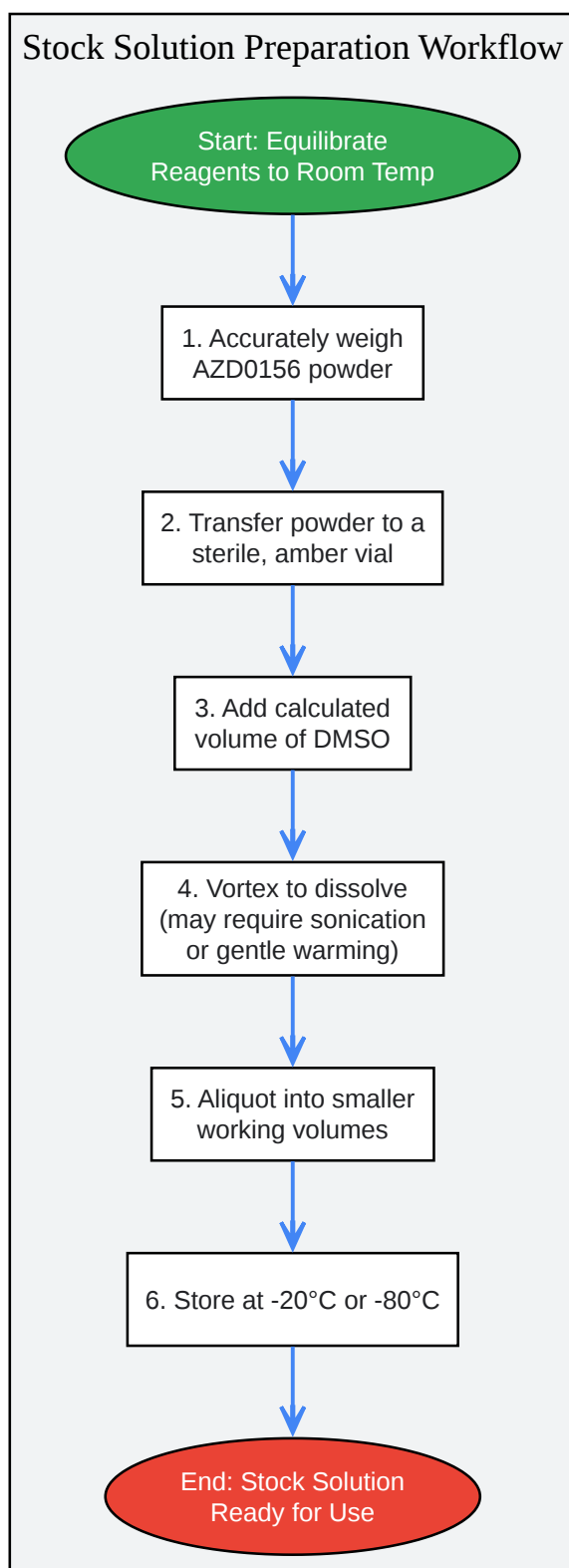
3.1. Materials

- **AZD0156** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Always handle **AZD0156** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact. DMSO can facilitate the absorption of other chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for **AZD0156** for specific handling and safety information.

3.3. Preparation Workflow



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Figure 2. Experimental workflow for preparing **AZD0156** stock solution.

3.4. Step-by-Step Procedure

- Preparation: Allow the **AZD0156** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 461.56 \text{ g/mol}$
 - For 1 mL of a 10 mM stock solution, you will need 4.6156 mg of **AZD0156**.
- Weighing: Accurately weigh the calculated amount of **AZD0156** powder using a calibrated analytical balance in a chemical fume hood.
- Dissolution:
 - Transfer the weighed powder into a sterile, amber microcentrifuge tube or vial. The use of amber vials is recommended to protect the compound from light.
 - Add the calculated volume of high-purity DMSO to the vial containing the **AZD0156** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. If dissolution is slow, brief sonication in a water bath or gentle warming (not exceeding 37°C) may be applied. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
 - For short-term storage (up to 1 month), store the aliquots at -20°C. For long-term storage (up to 2 years), store at -80°C.^[2]
 - Properly label all aliquots with the compound name, concentration, date of preparation, and your initials.

Best Practices for Use

- When preparing working solutions for cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Always include a vehicle control (DMSO at the same final concentration as the test compound) in your experiments.
- Before use, thaw a single aliquot of the stock solution at room temperature and gently vortex to ensure homogeneity. Avoid repeated freeze-thaw cycles of the same aliquot.

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References

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- 2. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
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